

(Z)-2-Heptenal CAS number and molecular formula

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Compound of Interest

Compound Name: 2-Heptenal, (Z)-

Cat. No.: B15349745

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In-Depth Technical Guide: (Z)-2-Heptenal

For Researchers, Scientists, and Drug Development Professionals

Core Compound Information

Chemical Name: (Z)-2-Heptenal CAS Number: 57266-86-1[1][2] Molecular Formula: C₇H₁₂O[1][2]

Chemical Structure:

(Z)-hept-2-enal

Synonyms:

cis-2-Heptenal, (Z)-Hept-2-enal, cis-Hept-2-enal[1][2]

Physicochemical Properties

A summary of the key physicochemical properties of (Z)-2-Heptenal is provided in the table below. These properties are crucial for understanding its behavior in various experimental and biological systems.

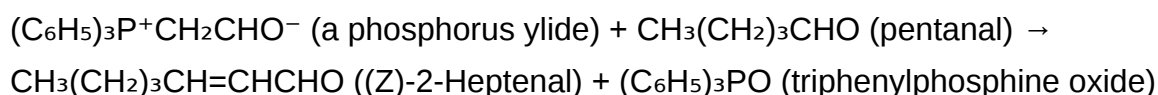
Property	Value	Unit	Source
Molecular Weight	112.17	g/mol	[2]
Appearance	Colorless to pale yellow clear liquid (estimated)	-	[3]
Boiling Point	166.00 (estimated at 760.00 mm Hg)	°C	[3]
Vapor Pressure	1.823 (estimated at 25.00 °C)	mmHg	[3]
Flash Point	128.00 (estimated, TCC)	°F	[3]
logP (o/w)	2.107 (estimated)	-	[3]
Solubility	Soluble in alcohol; 1810 mg/L in water (estimated at 25 °C)	mg/L	[3]

Experimental Protocols

Synthesis of (Z)-2-Heptenal via Wittig Reaction

The Wittig reaction is a reliable method for the stereoselective synthesis of alkenes, including the (Z)-isomer of 2-Heptenal. This method involves the reaction of an aldehyde with a phosphorus ylide. To favor the formation of the (Z)-alkene, a non-stabilized ylide is typically used under salt-free conditions.[4][5][6]

Reaction Scheme:



Detailed Methodology:

- Preparation of the Phosphonium Ylide:

- In a flame-dried, two-neck round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), add triphenylphosphine and an appropriate haloacetaldehyde equivalent (e.g., 2-bromoacetaldehyde dimethyl acetal) in a dry, aprotic solvent such as tetrahydrofuran (THF).
- Stir the mixture at room temperature until the formation of the phosphonium salt is complete, which can be monitored by TLC or the precipitation of the salt.
- To generate the ylide, cool the phosphonium salt suspension to a low temperature (e.g., -78 °C) and add a strong, non-lithium base such as sodium hexamethyldisilazide (NaHMDS) or potassium tert-butoxide dropwise. The characteristic orange to red color of the ylide should appear. Using a lithium-free base is crucial for high (Z)-selectivity.^{[5][7]}
- Wittig Reaction:
 - To the freshly prepared ylide solution at low temperature, slowly add a solution of pentanal in dry THF.
 - Allow the reaction to stir at low temperature for a specified time, then slowly warm to room temperature and stir overnight. The progress of the reaction can be monitored by GC-MS or TLC.
- Work-up and Purification:
 - Quench the reaction by adding a saturated aqueous solution of ammonium chloride.
 - Extract the aqueous layer with a suitable organic solvent, such as diethyl ether or ethyl acetate.
 - Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate or sodium sulfate.
 - Filter the drying agent and concentrate the solvent in vacuo. The crude product will contain (Z)-2-Heptenal and triphenylphosphine oxide.
- Purification of (Z)-2-Heptenal:

- Bisulfite Extraction: A highly effective method for purifying aldehydes from non-carbonyl compounds involves the formation of a bisulfite adduct.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
 - Dissolve the crude product in a water-miscible solvent like methanol.[\[11\]](#)
 - Add a saturated aqueous solution of sodium bisulfite and shake vigorously. The aldehyde will form a charged adduct that is soluble in the aqueous phase.[\[8\]](#)[\[11\]](#)
 - Add an immiscible organic solvent (e.g., hexanes) and water to the mixture and separate the layers. The triphenylphosphine oxide will remain in the organic layer.[\[8\]](#)
 - To regenerate the pure aldehyde, basify the aqueous layer containing the bisulfite adduct (e.g., with sodium carbonate or dilute sodium hydroxide) and extract the liberated (Z)-2-Heptenal with an organic solvent.[\[11\]](#)
- Column Chromatography: Alternatively, the crude product can be purified by flash column chromatography on silica gel using a non-polar eluent system (e.g., a gradient of ethyl acetate in hexanes).

Analytical Characterization

- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a primary technique for the analysis of volatile compounds like (Z)-2-Heptenal. It allows for the separation of the (Z) and (E) isomers and provides mass spectral data for identification. A non-polar capillary column is typically used for the separation of isomers.[\[13\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H and ^{13}C NMR are essential for the structural confirmation of (Z)-2-Heptenal. Key diagnostic signals in the ^1H NMR spectrum include the aldehydic proton and the vinyl protons, with the coupling constant between the vinyl protons being indicative of the (Z)-stereochemistry (typically smaller than for the (E)-isomer).[\[14\]](#)[\[15\]](#)

Biological Significance and Potential Applications in Drug Development

(Z)-2-Heptenal, as an α,β -unsaturated aldehyde, is a class of compounds known to be products of lipid peroxidation in biological systems.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#) These reactive electrophiles can

modulate cellular signaling pathways and exhibit biological activities, making them of interest to researchers in drug development.

Antifungal Activity

Several studies have demonstrated the antifungal properties of α,β -unsaturated aldehydes.

The proposed mechanisms of action include:

- **Membrane Disruption:** These aldehydes can intercalate into the fungal cell membrane, altering its fluidity and integrity, which leads to leakage of cellular contents and ultimately cell death.[\[20\]](#)
- **Induction of Oxidative Stress:** They can induce the production of reactive oxygen species (ROS) within the fungal cell, leading to oxidative damage to proteins, lipids, and DNA.[\[21\]](#)
- **Enzyme Inhibition:** The electrophilic nature of the α,β -unsaturated aldehyde moiety allows it to react with nucleophilic residues (such as cysteine) in proteins, leading to enzyme inactivation.[\[22\]](#) This is particularly relevant for enzymes involved in critical metabolic pathways like ergosterol biosynthesis in fungi like *Candida albicans*.[\[22\]](#)[\[23\]](#)

Modulation of Cellular Signaling Pathways

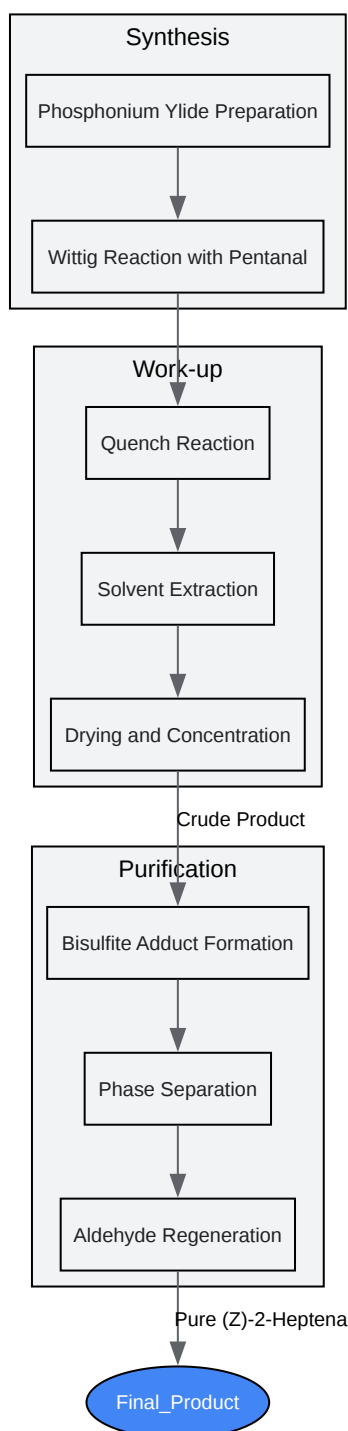
As a product of lipid peroxidation, (Z)-2-Heptenal can act as a signaling molecule, often in the context of cellular stress responses.

- **Covalent Adduction to Proteins:** The electrophilic carbon of the α,β -unsaturated system can undergo Michael addition with nucleophilic side chains of amino acids, particularly the thiol group of cysteine residues. This post-translational modification can alter protein function and trigger downstream signaling events.[\[24\]](#)
- **Activation of Stress Response Pathways:** The formation of protein adducts by α,β -unsaturated aldehydes is a key mechanism in the activation of cellular stress response pathways, such as the NF- κ B signaling pathway. This pathway is a central regulator of inflammation, immunity, and cell survival.[\[16\]](#) The covalent modification of key regulatory proteins can lead to their activation or degradation, initiating a transcriptional response to the cellular stress.

Mandatory Visualizations

Logical Workflow for Synthesis and Purification

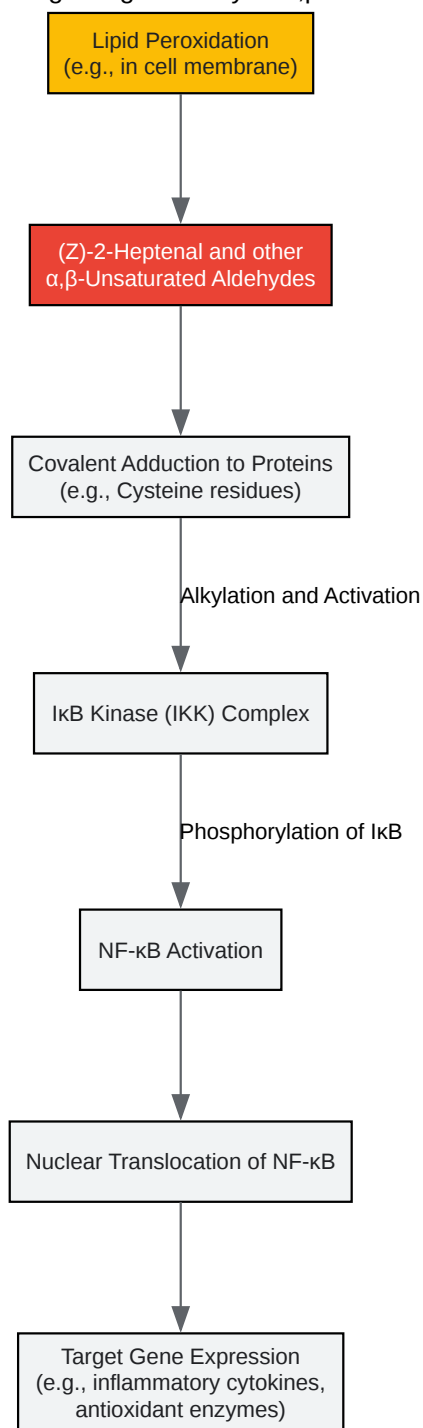
Workflow for (Z)-2-Heptenal Synthesis and Purification



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Caption: A logical workflow diagram illustrating the key stages in the synthesis and purification of (Z)-2-Heptenal.

Signaling Pathway of α,β -Unsaturated Aldehydes

General Cellular Signaling Pathway of α,β -Unsaturated Aldehydes[Click to download full resolution via product page](#)

Caption: A generalized signaling pathway for α,β -unsaturated aldehydes, such as (Z)-2-Heptenal, leading to the activation of the NF- κ B pathway.

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